

# Navigating the Structural Landscape of Dibromonaphthalen-1-ols: A Comparative Guide

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## Compound of Interest

Compound Name: 6,7-Dibromonaphthalen-1-ol

CAS No.: 117157-37-6

Cat. No.: B3216332

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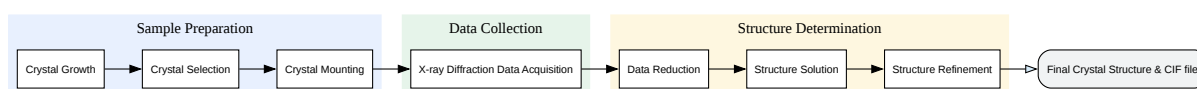
In the realm of medicinal chemistry and materials science, the precise three-dimensional arrangement of atoms within a molecule is paramount. This crystal structure dictates a compound's physicochemical properties, its interactions with biological targets, and ultimately, its efficacy and application. This guide provides a comparative analysis of the crystal structure of 2,4-dibromonaphthalen-1-ol, a representative of the dibromonaphthalen-1-ol family. Due to the current absence of publicly available crystal structure data for **6,7-dibromonaphthalen-1-ol**, this guide will leverage the detailed data for its 2,4-isomer as a primary example and draw comparisons with other relevant brominated naphthalene derivatives. The addition of bromine atoms to the naphthalene scaffold can significantly alter its electronic and steric properties, influencing everything from its solid-state packing to its biological activity.[1]

## Unveiling the Crystal Architecture: 2,4-Dibromonaphthalen-1-ol

The crystal structure of 2,4-dibromonaphthalen-1-ol has been determined by single-crystal X-ray diffraction, providing a foundational understanding of the intermolecular forces that govern

its solid-state assembly.[2][3] The molecule is essentially planar, a common feature for the rigid naphthalene core.[2] A noteworthy characteristic of its crystal packing is the presence of an intramolecular hydrogen bond between the hydroxyl group and one of the bromine atoms, which forms a stable five-membered ring structure.[2][4] Furthermore, intermolecular hydrogen bonds and  $\pi$ - $\pi$  stacking interactions between the aromatic rings play a crucial role in consolidating the crystal packing.[2]

Below is a visualization of the molecular structure of 2,4-dibromonaphthalen-1-ol.



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## Sources

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